

2,3-Dichlorobenzyl alcohol CAS number 38594-42-2

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Compound of Interest

Compound Name: 2,3-Dichlorobenzyl alcohol

Cat. No.: B150960

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An in-depth technical guide on **2,3-Dichlorobenzyl alcohol** (CAS Number: 38594-42-2) is provided for researchers, scientists, and drug development professionals. This document synthesizes available data on its chemical properties, synthesis, and applications, while noting the distinction between this isomer and the more extensively studied 2,4-Dichlorobenzyl alcohol.

Chemical Identity and Properties

2,3-Dichlorobenzyl alcohol, also known by its IUPAC name (2,3-dichlorophenyl)methanol, is a halogenated aromatic alcohol.^{[1][2]} It exists as a white crystalline powder or solid at room temperature.^{[1][3]} While it is noted to have mildly antiseptic properties, a significant body of research on its biological activity is lacking, especially in comparison to its isomer, 2,4-Dichlorobenzyl alcohol, which is a common active ingredient in antiseptic throat lozenges.^{[1][4][5]}

Physicochemical Data

Quantitative data for **2,3-Dichlorobenzyl alcohol** is summarized in the table below. This information is critical for its application in experimental settings, including solubility and reaction condition considerations.

Property	Value	Reference(s)
CAS Number	38594-42-2	[1]
Molecular Formula	C ₇ H ₆ Cl ₂ O	[3]
Molecular Weight	177.03 g/mol	[1]
IUPAC Name	(2,3-dichlorophenyl)methanol	[1]
Appearance	White crystalline powder	[3]
Melting Point	85-88 °C (lit.)	[1][2]
Boiling Point	271.2 ± 25.0 °C (Predicted)	[6]
Density	1.392 ± 0.06 g/cm ³ (Predicted)	[6]
pKa	13.69 ± 0.10 (Predicted)	[3]
InChI Key	STVBVTWXWZMRPZ-UHFFFAOYSA-N	[1]
SMILES String	OCc1cccc(Cl)c1Cl	[1]

Safety and Handling

2,3-Dichlorobenzyl alcohol is classified as a warning-level hazard.[1] It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [1] Standard personal protective equipment (PPE), including gloves, eye shields, and a dust mask, is recommended during handling.[1]

Synthesis and Experimental Protocols

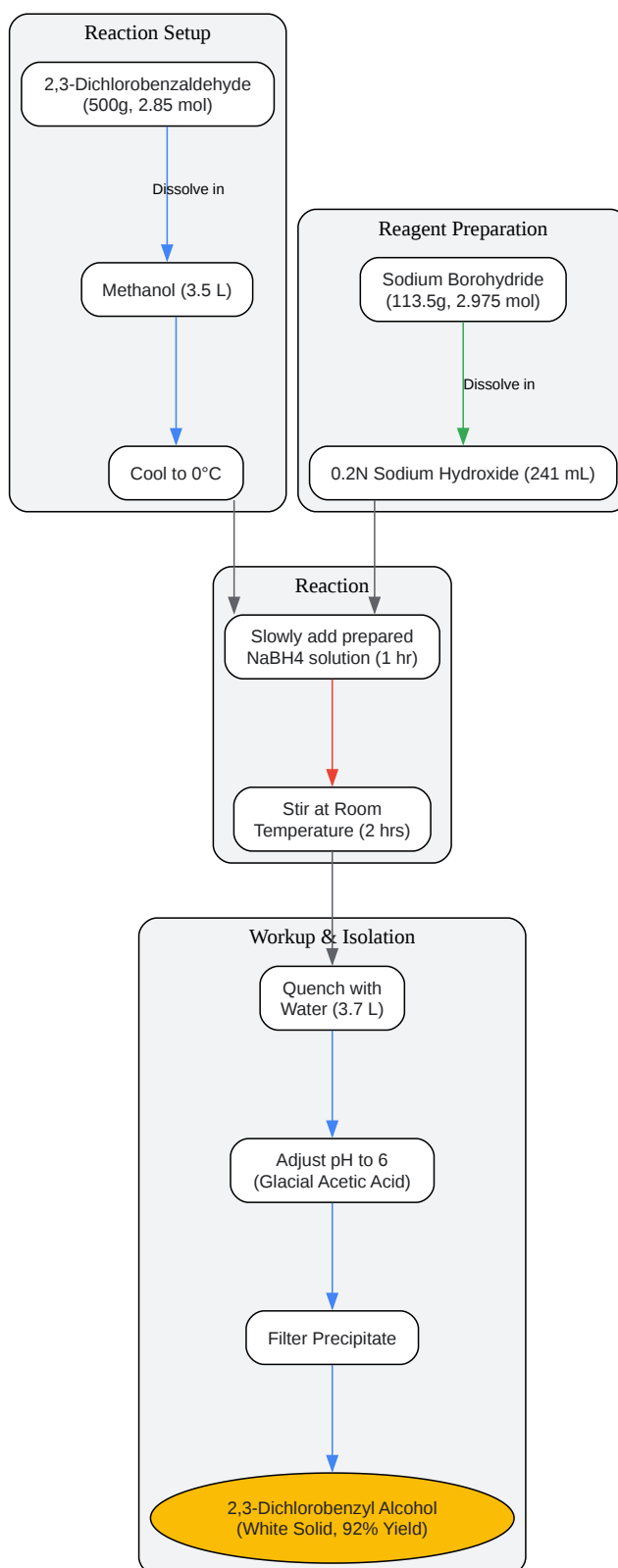
The primary application identified for **2,3-Dichlorobenzyl alcohol** is as a chemical intermediate in the synthesis of more complex molecules.[1][2]

Synthesis of 2,3-Dichlorobenzyl alcohol

A common laboratory-scale synthesis involves the reduction of 2,3-dichlorobenzaldehyde.[2]

Experimental Protocol:

- A solution of 2,3-dichlorobenzaldehyde (500 g, 2.85 mol) is prepared in methanol (3.5 L).
- The solution is cooled to 0°C.
- An alkaline solution of sodium borohydride (113.5 g, 2.975 mol) dissolved in 0.2 N sodium hydroxide solution (241 mL) is added slowly to the cooled methanol solution over a period of 1 hour.
- The reaction mixture is then stirred at room temperature for 2 hours.
- To quench the reaction, the mixture is slowly poured into water (3.7 L).
- The pH of the resulting mixture is adjusted to 6 using glacial acetic acid (125 mL).
- The precipitated white solid product, **2,3-dichlorobenzyl alcohol**, is collected by filtration. This protocol reports a yield of 92% (467 g).^[2]



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Workflow for the synthesis of **2,3-Dichlorobenzyl alcohol**.

Applications in Research and Development

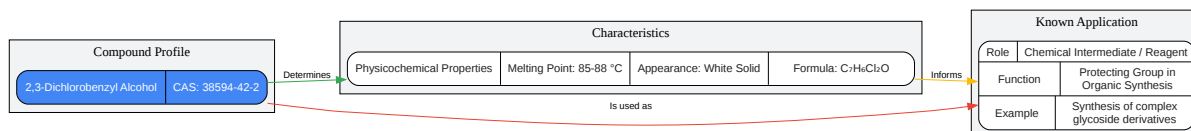
The primary documented use of **2,3-Dichlorobenzyl alcohol** is as a precursor or intermediate in organic synthesis.^{[1][2]}

Reagent in Complex Synthesis

It has been used in the preparation of complex glycoside derivatives, such as:

- methyl [2,3-dichlorobenzyl 4,7,8-tri-O-acetyl-9-azido-3,5,9-trideoxy-5-(2-nitrophenylsulfonamido)-D-glycero- α -D-galacto-2-nonulopyranosid]onate
- methyl [2,3-dichlorobenzyl 5-acetamido-4,7,8-tri-O-acetyl-3,5,9-trideoxy-9-(4-phenylbenzamido)-D-glycero- α -D-galacto-2-nonulopyranosid]onate^{[1][2]}

In these syntheses, the 2,3-dichlorobenzyl group likely serves as a protecting group for a hydroxyl or other functional group on the sugar moiety. The chlorinated benzyl group can be advantageous due to its stability under various reaction conditions and can often be removed through specific deprotection strategies, such as catalytic hydrogenation. The specific properties and reactivity of the 2,3-dichloro substitution pattern may be leveraged to achieve desired selectivity or stability in a multi-step synthesis.



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